

In-Depth Technical Guide to 4-Methylbenzenesulfonhydrazide-d3: Commercial Availability, and Applications

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Compound of Interest

Compound Name: 4-Methylbenzenesulfonhydrazide-d3

Cat. No.: B15555740

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methylbenzenesulfonhydrazide-d3**, a deuterated analogue of p-toluenesulfonhydrazide (TSH). This document details its commercial sources, available technical specifications, and key applications in chemical synthesis and potentially in drug development, with a focus on its utility in mechanistic studies and as a labeled internal standard.

Commercial Sources and Availability

4-Methylbenzenesulfonhydrazide-d3 is a specialized chemical available from a select number of suppliers catering to the research and pharmaceutical industries. The primary commercial suppliers identified are MedChemExpress, C/D/N Isotopes, and Toronto Research Chemicals. While catalog availability is confirmed, researchers are advised to contact these suppliers directly to obtain the most current certificate of analysis, which will include critical data such as purity and isotopic enrichment.

A summary of key identifying information for **4-Methylbenzenesulfonhydrazide-d3** is provided in the table below.

Parameter	Value
Chemical Name	4-Methylbenzenesulfonhydrazide-d3
Synonyms	p-Toluenesulfonylhydrazide-d3, Tosylhydrazide-d3
CAS Number	109333-73-5
Molecular Formula	C ₇ H ₇ D ₃ N ₂ O ₂ S
Molecular Weight	189.26 g/mol

Technical Data and Specifications

Quantitative data for **4-Methylbenzenesulfonhydrazide-d3** is crucial for its effective application in research. The following table summarizes the available technical specifications. It is important to note that while a purity of greater than 97% is reported, detailed isotopic enrichment data should be confirmed with the supplier through a lot-specific Certificate of Analysis.

Specification	Value	Source
Purity	> 97%	C/D/N Isotopes Safety Data Sheet[1]
Appearance	Solid	General Chemical Properties
Storage	Room Temperature, Protect from Heat	C/D/N Isotopes Safety Data Sheet[1]

Applications in Organic Synthesis and Mechanistic Studies

The primary application of 4-Methylbenzenesulfonhydrazide and its deuterated analogue lies in their role as reagents in the formation of tosylhydrazones from aldehydes and ketones. These

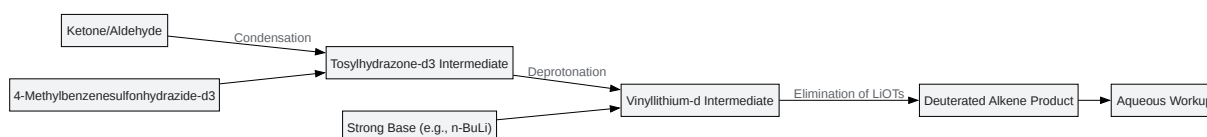
tosylhydrazones are versatile intermediates in several important organic reactions, most notably the Shapiro and Bamford-Stevens reactions, which are used to synthesize alkenes.

The deuteration of the hydrazide group in **4-Methylbenzenesulfonhydrazide-d3** makes it a valuable tool for investigating the mechanisms of these reactions through the kinetic isotope effect (KIE). By comparing the reaction rates of the deuterated and non-deuterated compounds, researchers can gain insights into the rate-determining steps of the reaction mechanism.

The Shapiro Reaction

The Shapiro reaction is a widely used method for the conversion of tosylhydrazones to alkenes using a strong base, typically an organolithium reagent. The reaction proceeds through a vinyl lithium intermediate.

General Experimental Workflow for the Shapiro Reaction:



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Caption: General workflow for the Shapiro reaction using **4-Methylbenzenesulfonhydrazide-d3**.

Illustrative Experimental Protocol (General):

- Formation of the Tosylhydrazone-d3: An equimolar amount of the starting ketone or aldehyde and **4-Methylbenzenesulfonhydrazide-d3** are dissolved in a suitable solvent such as methanol or ethanol. A catalytic amount of acid (e.g., HCl) may be added. The mixture is stirred at room temperature or heated to reflux until the reaction is complete, as monitored by

thin-layer chromatography (TLC). The product tosylhydrazone-d3 is then isolated by filtration or extraction.

- **Alkene Synthesis (Shapiro Reaction):** The dried tosylhydrazone-d3 is dissolved in an anhydrous aprotic solvent (e.g., tetrahydrofuran, diethyl ether) under an inert atmosphere (e.g., argon or nitrogen) and cooled to a low temperature (typically -78 °C). At least two equivalents of a strong base, such as n-butyllithium, are added dropwise. The reaction mixture is allowed to warm to room temperature and stirred until the evolution of nitrogen gas ceases. The reaction is then quenched by the addition of water or an aqueous solution. The deuterated alkene product is isolated by extraction and purified by chromatography.

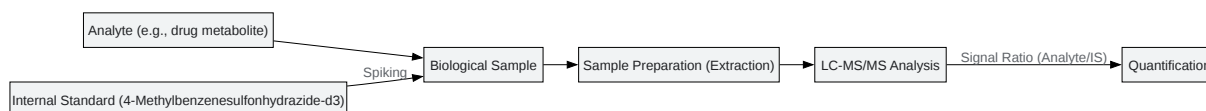
Potential Applications in Drug Development and Metabolomic Studies

Deuterium-labeled compounds are increasingly utilized in drug development to modify the pharmacokinetic properties of active pharmaceutical ingredients (APIs). The substitution of hydrogen with deuterium can lead to a stronger C-D bond compared to a C-H bond, which can slow down metabolic processes that involve the cleavage of this bond. This "deuterium effect" can potentially lead to a longer drug half-life, reduced formation of toxic metabolites, and an improved overall safety and efficacy profile.

While no specific drug development programs involving **4-Methylbenzenesulfonhydrazide-d3** have been identified in the public domain, its utility as a synthetic building block for introducing deuterium into a molecule makes it a compound of interest for medicinal chemists.

Furthermore, **4-Methylbenzenesulfonhydrazide-d3** can serve as a valuable internal standard in mass spectrometry-based bioanalytical assays. Its chemical properties are nearly identical to the non-deuterated form, allowing for similar extraction and chromatographic behavior, while its distinct mass allows for accurate quantification of the non-deuterated analogue in complex biological matrices.

Logical Relationship for Use as an Internal Standard:



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Caption: Logic diagram illustrating the use of a deuterated compound as an internal standard.

Conclusion

4-Methylbenzenesulfonhydrazide-d3 is a commercially available deuterated compound with significant potential for application in both synthetic organic chemistry and the broader field of drug discovery and development. Its primary utility lies in the synthesis of deuterated alkenes via the Shapiro and Bamford-Stevens reactions and as a tool for mechanistic investigations through the kinetic isotope effect. While detailed, specific experimental protocols for its use are not readily available in public literature, established procedures for the non-deuterated analogue provide a strong foundation for its application. Researchers and drug development professionals are encouraged to consider the strategic use of this deuterated reagent to advance their synthetic and analytical objectives.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
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